

Application Notes and Protocols for the Synthesis of Dimethyl 3-hydroxyphthalate

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Compound of Interest

Compound Name: *Dimethyl 3-hydroxyphthalate*

Cat. No.: *B1315018*

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Introduction

Dimethyl 3-hydroxyphthalate is a valuable chemical intermediate used in the synthesis of more complex molecules, including proteolysis targeting chimeras (PROTACs)[1]. This document provides a detailed, step-by-step protocol for the laboratory-scale synthesis of **Dimethyl 3-hydroxyphthalate**, starting from 3-hydroxyphthalic anhydride. The described method involves a two-step process: a methanolysis of the anhydride followed by a methylation reaction.

Data Presentation

The following table summarizes the key quantitative data for the synthesis of **Dimethyl 3-hydroxyphthalate**.

Parameter	Value	Reference
Starting Material	3-Hydroxyphthalic anhydride	[1]
Reagents	Methanol, Sodium bicarbonate, Iodomethane, DMF	[1]
Solvents	Methanol, DMF, Ethyl acetate, Hexane	[1]
Reaction Time (Step 1)	3 hours	[1]
Reaction Temperature (Step 1)	Reflux	[1]
Reaction Time (Step 2)	2 - 4 hours	[1]
Reaction Temperature (Step 2)	50 - 55 °C	[1]
Purification Method	Silica gel column chromatography	[1]
Eluent System	Hexane-ethyl acetate (6:4)	[1]
Typical Yield	76 - 77%	[1]
Molecular Formula	C ₁₀ H ₁₀ O ₅	[2]
Molecular Weight	210.18 g/mol	[2]

Experimental Protocols

This protocol details the synthesis of **Dimethyl 3-hydroxyphthalate** from 3-hydroxyphthalic anhydride.

Materials and Equipment:

- Round-bottom flasks
- Reflux condenser
- Heating mantle with magnetic stirrer

- Rotary evaporator
- Silica gel for column chromatography
- Standard laboratory glassware
- Personal Protective Equipment (PPE): Safety goggles, lab coat, gloves

Reagents:

- 3-Hydroxyphthalic anhydride
- Methanol (anhydrous)
- Sodium bicarbonate (NaHCO_3)
- Iodomethane (CH_3I)
- Dimethylformamide (DMF, anhydrous)
- Ethyl acetate
- Hexane
- Deionized water

Step-by-Step Procedure:

Step 1: Methanolysis of 3-Hydroxyphthalic Anhydride

- To a round-bottom flask, add 3-hydroxyphthalic anhydride (e.g., 4.96 g, 30.2 mmol) and methanol (60 mL)[1].
- Equip the flask with a reflux condenser and heat the mixture to reflux with stirring for 3 hours[1].
- After the reaction is complete, allow the mixture to cool to room temperature.

- Remove the methanol under reduced pressure using a rotary evaporator to obtain the crude monomethyl 3-hydroxyphthalate intermediate.

Step 2: Methylation to **Dimethyl 3-hydroxyphthalate**

- Suspend the residue from Step 1 and sodium bicarbonate (e.g., 7.11 g, 84.6 mmol) in dimethylformamide (40 mL) in a round-bottom flask[1].
- To this suspension, add iodomethane (e.g., 4.53 mL, 72.5 mmol)[1].
- Heat the reaction mixture to 50 °C and stir for 2 hours[1].
- After cooling to room temperature, partition the reaction mixture with water (200 mL) and ethyl acetate (200 mL)[1].
- Separate the organic layer and wash it twice with water (2 x 100 mL)[1].
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

Step 3: Purification

- Purify the crude product by silica gel column chromatography.
- Elute the column with a mixture of hexane and ethyl acetate (6:4) to afford pure **Dimethyl 3-hydroxyphthalate**[1].
- The expected yield is approximately 76%[1].

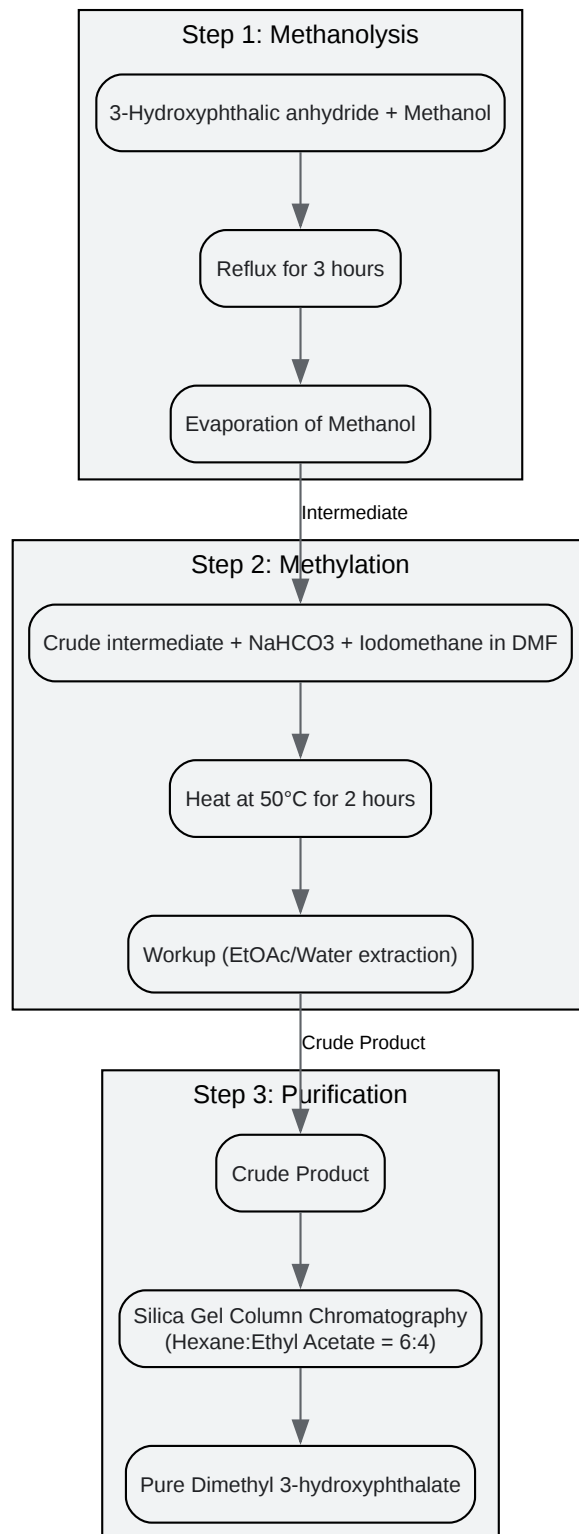
Characterization:

The final product can be characterized by Nuclear Magnetic Resonance (NMR) spectroscopy. The reported ¹H NMR data in CDCl₃ is: δ 3.89 (s, 3H), 3.92 (s, 3H), 6.97 (dd, J=7.9 Hz, J=0.9 Hz, 1H), 7.09 (dd, J=8.6 Hz, J=1.0 Hz, 1H), 7.46 (t, J=8.3 Hz, 1H), 10.58 (s, 1H)[1].

Mandatory Visualization

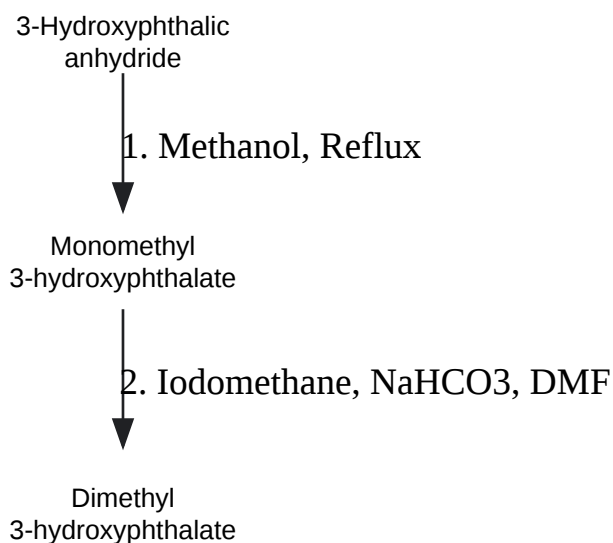
The following diagrams illustrate the synthesis workflow and the chemical reaction.

Synthesis Workflow for Dimethyl 3-hydroxyphthalate

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Caption: A flowchart illustrating the step-by-step synthesis of **Dimethyl 3-hydroxyphthalate**.

Reaction Scheme for Dimethyl 3-hydroxyphthalate Synthesis



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Caption: The chemical reaction scheme for the synthesis of **Dimethyl 3-hydroxyphthalate**.

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References

- 1. Dimethyl 3-hydroxyphthalate | 36669-02-0 [chemicalbook.com]
- 2. Dimethyl 3-hydroxyphthalate | C₁₀H₁₀O₅ | CID 12223651 - PubChem [pubchem.ncbi.nlm.nih.gov]
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